

D-(+)-2-Phosphoglyceric Acid as a Substrate for Enolase: A Technical Guide

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Compound of Interest

Compound Name:	D-(+)-2-Phosphoglyceric Acid Sodium Hydrate
CAS No.:	70195-25-4
Cat. No.:	B562615

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This guide provides an in-depth exploration of D-(+)-2-Phosphoglyceric Acid (2-PGA) and its critical role as a substrate for the glycolytic enzyme enolase (EC 4.2.1.11). Designed for researchers, scientists, and drug development professionals, this document delves into the biochemical principles, catalytic mechanisms, and practical experimental methodologies for studying this pivotal enzymatic reaction.

Introduction: The Significance of the Enolase-Substrate Interaction

Enolase, also known as phosphopyruvate hydratase, is a highly conserved metalloenzyme that catalyzes the reversible dehydration of 2-PGA to form the high-energy intermediate phosphoenolpyruvate (PEP) during glycolysis.[1][2] This reaction is a crucial step in cellular metabolism, linking the preparatory and payoff phases of glycolysis.[2] Conversely, during gluconeogenesis, enolase catalyzes the hydration of PEP to 2-PGA.[2] The small free energy change of this reaction under physiological conditions allows it to proceed in either direction, depending on the cellular concentrations of the substrate and product.[2]

Beyond its central role in energy metabolism, enolase has been identified as a "moonlighting" protein with diverse functions in various biological and pathophysiological processes, making it an attractive target for drug development.[3][4] A thorough understanding of the interaction between enolase and its substrate, 2-PGA, is therefore fundamental for research in metabolic diseases, oncology, and infectious diseases.[4][5]

The Catalytic Mechanism: A Symphony of Molecular Interactions

The conversion of 2-PGA to PEP by enolase is a classic example of an E1cB elimination reaction involving a carbanion intermediate.[5] The intricate catalytic mechanism is dependent on the precise coordination of the substrate within the enzyme's active site, facilitated by the presence of divalent metal cations, most effectively magnesium (Mg^{2+}).[3][6]

The Role of Divalent Cations: Enolase requires the binding of two Mg^{2+} ions for catalytic activity.[7]

- **Conformational Ion (MgI):** The first Mg^{2+} ion binds to the enzyme, inducing a conformational change that allows the substrate, 2-PGA, to bind to the active site.[2][6]
- **Catalytic Ion (MgII):** The second Mg^{2+} ion binds after the substrate is in place and is directly involved in catalysis.[6][7]

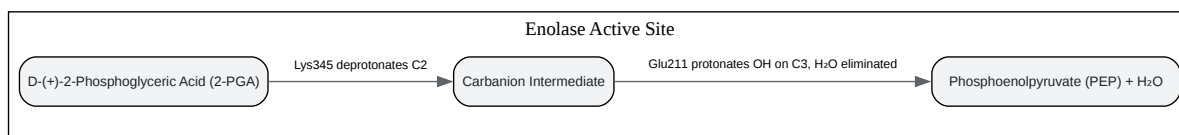
Step-by-Step Catalytic Process:

- **Substrate Binding:** The carboxyl group of 2-PGA coordinates with the two magnesium ions in the active site.[5] This interaction stabilizes the negative charge on the deprotonated oxygen and increases the acidity of the alpha-hydrogen.[5]
- **Proton Abstraction:** A lysine residue (Lys345 in yeast enolase) in the active site acts as a general base, abstracting the acidic proton from the C2 position of 2-PGA, forming a carbanion intermediate.[5][6] The negative charge of this intermediate is stabilized by resonance and the coordinated Mg^{2+} ions.[5]
- **Hydroxide Elimination:** An glutamate residue (Glu211 in yeast enolase) acts as a general acid, protonating the hydroxyl group on C3, facilitating its elimination as a water molecule.[5]

[\[6\]](#)

- Product Formation: The elimination of water results in the formation of the double bond characteristic of phosphoenolpyruvate (PEP).[\[8\]](#)[\[9\]](#)

The following diagram illustrates the key steps in the enolase-catalyzed conversion of 2-PGA to PEP.



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Caption: Enolase reaction mechanism.

Experimental Protocols for Studying the Enolase-2-PGA Interaction

Accurate and reproducible experimental design is paramount for elucidating the kinetics and inhibition of enolase. Below are detailed protocols for common assays.

Direct Spectrophotometric Assay of Enolase Activity

This method relies on the difference in molar absorptivity between 2-PGA and the product, PEP, at 240 nm.[\[1\]](#)

Principle: The formation of the double bond in PEP results in an increase in absorbance at 240 nm.

Materials:

- Purified Enolase

- D-(+)-2-Phosphoglyceric acid sodium salt solution (substrate)
- Reaction Buffer (e.g., 50 mM Bis-Tris propane, pH 6.5)[1]
- Magnesium Chloride (MgCl_2) solution
- UV-Vis Spectrophotometer with temperature control

Procedure:

- Prepare the reaction mixture in a quartz cuvette containing the reaction buffer and MgCl_2 .
- Equilibrate the mixture to the desired temperature (e.g., 25°C).
- Add the purified enolase to the cuvette and mix gently.
- Initiate the reaction by adding the 2-PGA substrate solution.
- Immediately monitor the increase in absorbance at 240 nm over time.
- Calculate the initial reaction velocity from the linear portion of the absorbance versus time plot.

Coupled Enzyme Assay for Enolase Activity

This is an alternative method that couples the production of PEP to the lactate dehydrogenase (LDH) reaction, which can be monitored at 340 nm.[3][10]

Principle:

- Enolase converts 2-PGA to PEP.
- Pyruvate kinase (PK) transfers the phosphate group from PEP to ADP, forming pyruvate and ATP.
- Lactate dehydrogenase (LDH) reduces pyruvate to lactate, oxidizing NADH to NAD^+ . The decrease in NADH concentration is monitored by the decrease in absorbance at 340 nm.

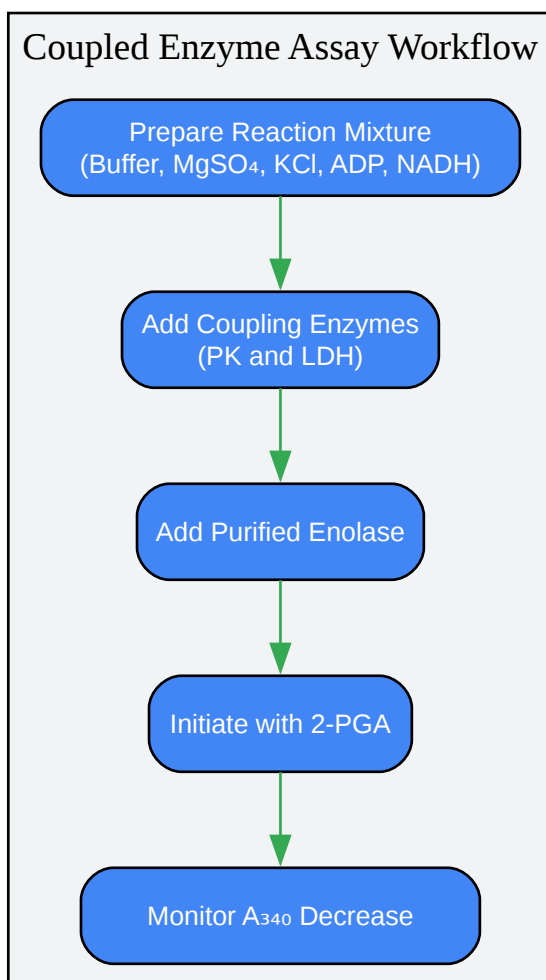
Materials:

- Purified Enolase
- D-(+)-2-Phosphoglyceric acid sodium salt solution
- Reaction Buffer (e.g., Triethanolamine/HCl buffer)[3]
- Magnesium Sulfate (MgSO_4) solution
- Potassium Chloride (KCl) solution
- Adenosine Diphosphate (ADP) solution
- β -Nicotinamide adenine dinucleotide, reduced form (NADH) solution
- Pyruvate Kinase (PK)
- Lactate Dehydrogenase (LDH)
- UV-Vis Spectrophotometer with temperature control

Procedure:

- Prepare a reaction mixture containing the buffer, MgSO_4 , KCl, ADP, and NADH in a cuvette.
- Add the coupling enzymes, PK and LDH, to the mixture.
- Add the purified enolase and incubate to establish a baseline.
- Initiate the reaction by adding the 2-PGA substrate.
- Monitor the decrease in absorbance at 340 nm over time.
- Calculate the initial reaction velocity from the linear portion of the absorbance versus time plot.

The following diagram outlines the workflow for the coupled enzyme assay.



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Caption: Coupled enzyme assay workflow.

Quantitative Data Summary

The following table summarizes typical kinetic parameters for enolase from different sources. Note that these values can vary depending on the specific assay conditions (pH, temperature, ion concentrations).

Enzyme Source	K _m for 2-PGA (mM)	V _{max} (U/mg)	Optimal pH	Divalent Cation
Yeast	0.04 - 0.1	~80	6.5 - 7.5	Mg ²⁺
Rabbit Muscle	0.03 - 0.07	~72	6.5 - 7.5	Mg ²⁺
Streptococcus iniae	1.12[10]	15.6[10]	6.5[11]	Mg ²⁺ [3]

Inhibitors of Enolase

The study of enolase inhibitors is crucial for drug development.[4] Inhibitors can provide insights into the catalytic mechanism and serve as potential therapeutic agents.

- **Fluoride:** A well-known competitive inhibitor of enolase.[5] Fluoride, in the presence of phosphate and magnesium, forms a complex that mimics the substrate and binds tightly to the active site.[5]
- **Phosphonoacetohydroxamate:** A potent inhibitor that is a transition-state analog of the intermediate in the enolase reaction.[11]
- **ENOblock:** A small molecule inhibitor that binds directly to enolase, inhibiting its activity, and has shown potential in cancer cell assays.[12]
- **Other Small Molecules:** A variety of other small molecules have been identified as enolase inhibitors, including some with metal-chelating properties.[5][13]

Conclusion

D-(+)-2-Phosphoglyceric acid is the natural substrate for the indispensable enzyme enolase. The intricate interplay between the substrate, the enzyme's active site residues, and essential divalent cations orchestrates a critical step in central carbon metabolism. A comprehensive understanding of this interaction, facilitated by robust experimental methodologies, is vital for advancing our knowledge of cellular physiology and for the development of novel therapeutic strategies targeting enolase in various diseases. The protocols and data presented in this guide offer a solid foundation for researchers to design and execute meaningful investigations into this fundamental biochemical process.

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